

The Cytotoxic Effects of Ferruginol on Tumor Cell Lines: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ferruginol*
CAS No.: 10219-82-6
Cat. No.: B15607738

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the cytotoxic effects of **Ferruginol**, a natural abietane diterpene, on various tumor cell lines. **Ferruginol** has demonstrated significant potential as an anticancer agent by inducing apoptosis, causing cell cycle arrest, and modulating key signaling pathways involved in tumor progression.^{[1][2]} This document summarizes the quantitative data on its efficacy, details the experimental protocols for its evaluation, and visualizes the molecular pathways it influences.

Quantitative Analysis of Cytotoxic Activity

Ferruginol exhibits a range of cytotoxic activity against various human cancer cell lines. The half-maximal inhibitory concentration (IC₅₀) and growth inhibitory concentration (GI₅₀) values from multiple studies are summarized below, highlighting its variable potency across different cancer types.

Cell Line	Cancer Type	IC50 / GI50 (µM)	Reference(s)
MDA-T32	Thyroid Cancer	12	[3]
A549	Non-Small Cell Lung Cancer	33.0	[4]
CL1-5	Non-Small Cell Lung Cancer	39.3	[4]
PC3	Prostate Cancer	55	[5]
SK-MEL-28	Malignant Melanoma	~50	[6][7]
OVCAR-3	Ovarian Cancer	20 - 300*	[6]
AGS	Gastric Adenocarcinoma	~29	[6]
HepG2	Liver Hepatoma	>100	[6]
SUM149	Triple-Negative Breast Cancer	1.3 - 13	[8]
MDA-MB-231	Triple-Negative Breast Cancer	1.3 - 13	[8]
MCF7	Breast Cancer	1.3 - 13**	[8]

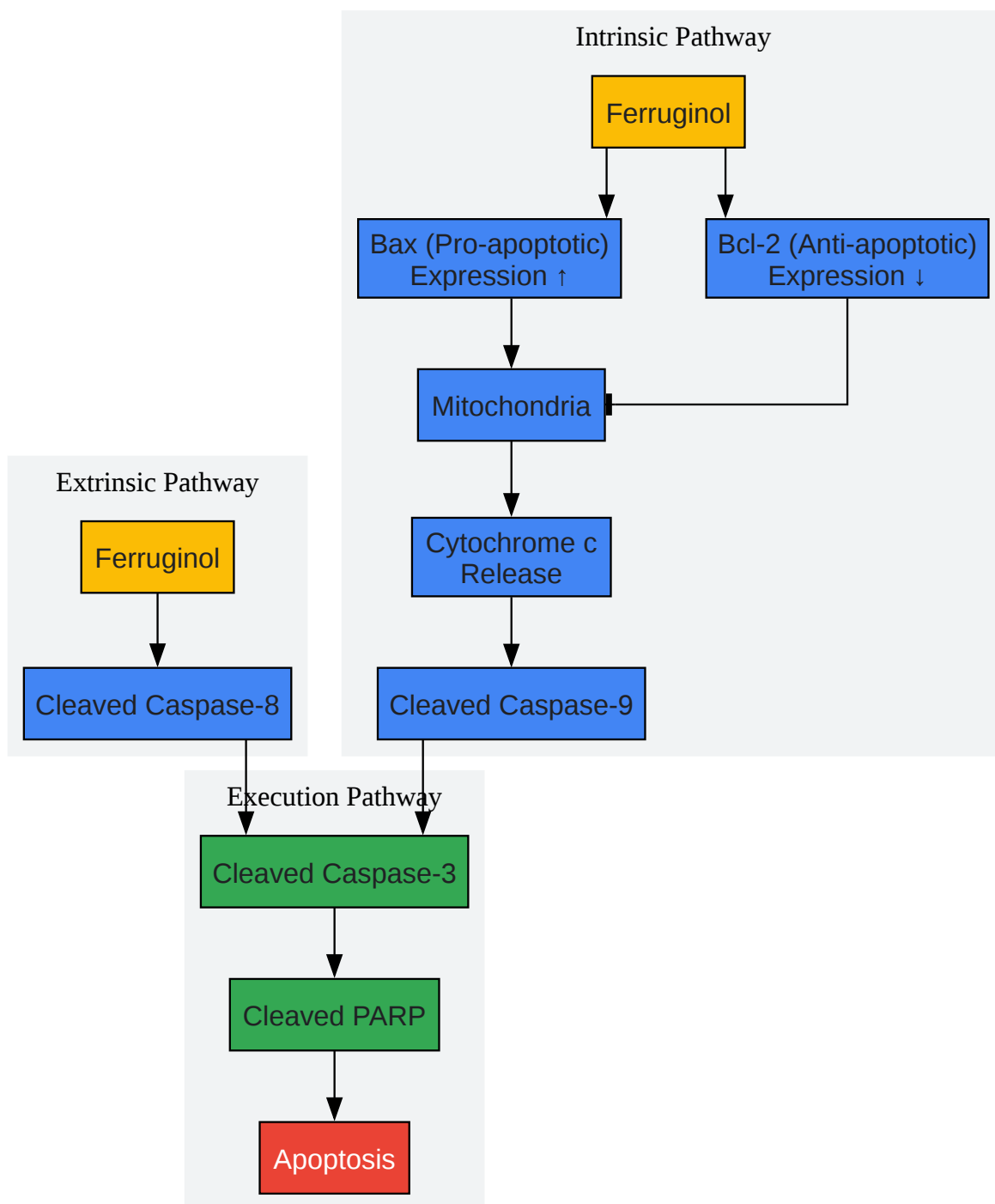
*Effective doses tested. **Reported for **Ferruginol** analogues.

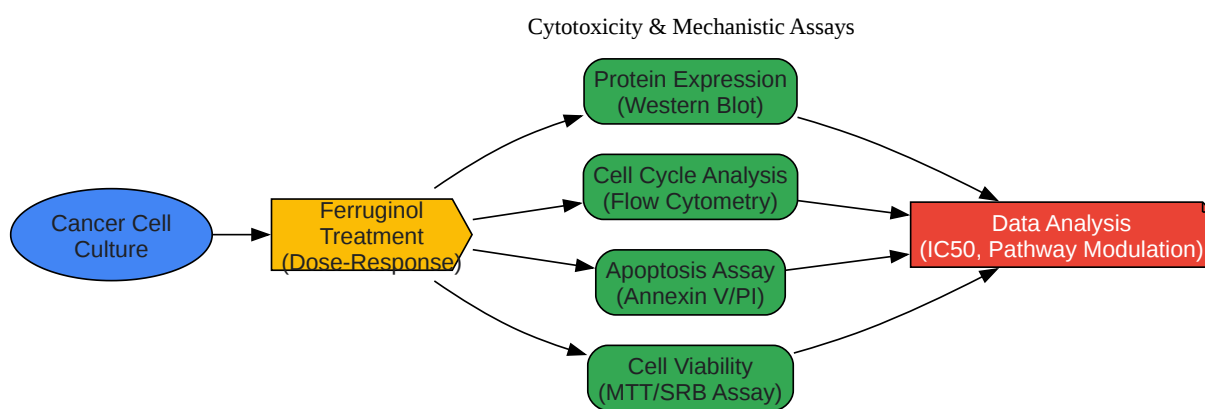
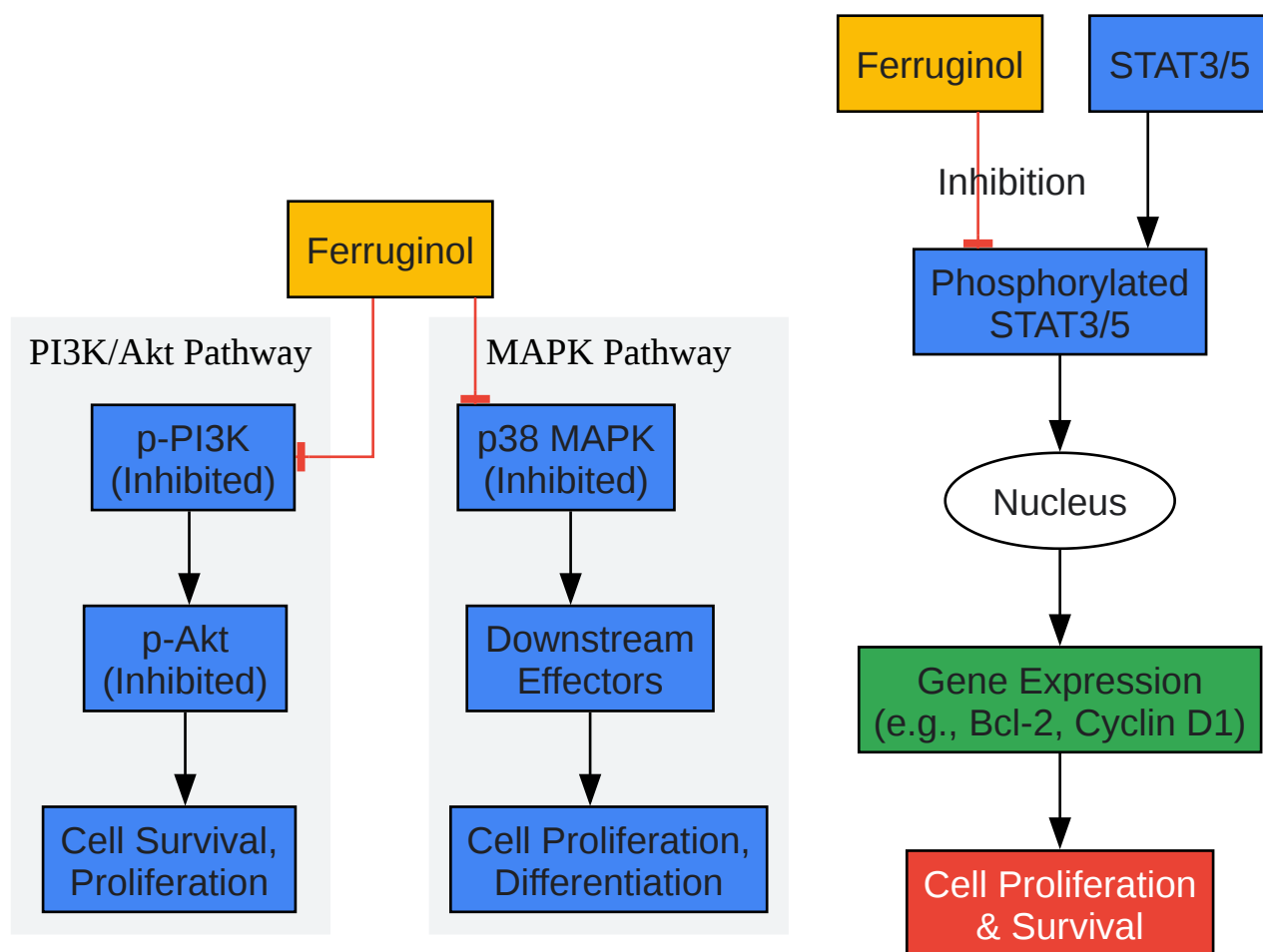
Mechanisms of Action: Signaling Pathways

Ferruginol exerts its cytotoxic effects by modulating several critical signaling pathways that are often dysregulated in cancer. The primary mechanisms include the induction of apoptosis and the inhibition of pro-survival pathways like PI3K/Akt and MAPK.

Induction of Apoptosis

Ferruginol induces programmed cell death in cancer cells through both extrinsic and intrinsic apoptotic pathways. This is characterized by the activation of caspases, regulation of Bcl-2 family proteins, and disruption of the mitochondrial membrane potential.[4][9][10][11]





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